

Corchoionol C CAS number and molecular weight

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Compound of Interest

Compound Name: Corchoionol C

Cat. No.: B15597126

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Corchoionol C: A Technical Overview

For Researchers, Scientists, and Drug Development Professionals

Dated: December 3, 2025

This technical guide provides a comprehensive overview of **Corchoionol C**, a sesquiterpenoid of interest in natural product chemistry and pharmacology. This document details its chemical properties, isolation, and spectroscopic characterization.

Core Data Summary

Parameter	Value	Reference
CAS Number	189351-15-3	[1]
Molecular Formula	C ₁₃ H ₂₀ O ₃	[1]
Molecular Weight	224.3 g/mol	[1]
Compound Type	Sesquiterpenoid	[1]
Source	Herbs of <i>Uraria crinita</i>	[1]
Physical Description	Powder	[1]

Physicochemical Properties

Property	Value (Predicted/Estimated)
Boiling Point	362.3 ± 42.0 °C
Density	1.130 ± 0.06 g/cm ³
pKa	12.72 ± 0.60
LogP	1.052

Caption: Predicted physicochemical properties of **Corchoionol C**.

Experimental Protocols

While specific experimental protocols for the biological activity of **Corchoionol C** are not extensively detailed in the public domain, this section outlines a general methodology for its isolation from *Uraria crinita*, based on standard phytochemical practices.

Isolation of **Corchoionol C** from *Uraria crinita*

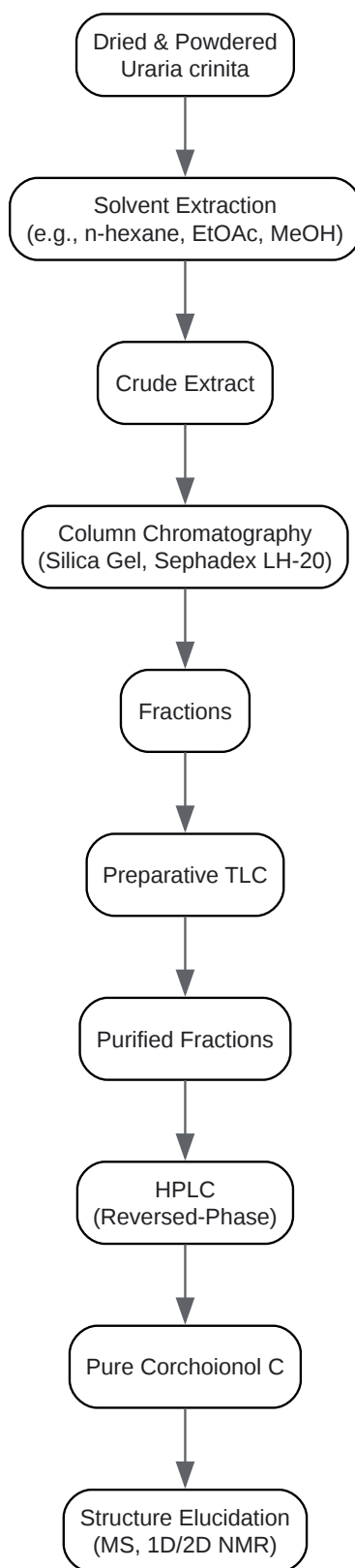
The isolation of **Corchoionol C** and other secondary metabolites from *Uraria crinita* typically involves solvent extraction and chromatographic separation.

- Extraction:** The dried and powdered plant material of *Uraria crinita* is subjected to sequential extraction with solvents of increasing polarity, such as n-hexane, ethyl acetate, and methanol, to separate compounds based on their solubility.
- Chromatographic Separation:** The crude extracts are then subjected to various chromatographic techniques for the isolation of pure compounds. This multi-step process may include:
 - Column Chromatography:** Using stationary phases like silica gel or Sephadex LH-20 to achieve initial separation of the extract components.
 - Preparative Thin-Layer Chromatography (TLC):** For further purification of fractions obtained from column chromatography.
 - High-Performance Liquid Chromatography (HPLC):** Employing reversed-phase columns (e.g., C18) for the final purification and isolation of **Corchoionol C**.

3. Structure Elucidation: The structure of the isolated **Corchoionol C** is determined using a combination of spectroscopic methods:

- Mass Spectrometry (MS): To determine the molecular weight and elemental composition.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: Including 1D (^1H and ^{13}C) and 2D (COSY, HSQC, HMBC) experiments to establish the connectivity of atoms and the stereochemistry of the molecule.

Below is a generalized workflow for the isolation and identification of natural products like **Corchoionol C**.



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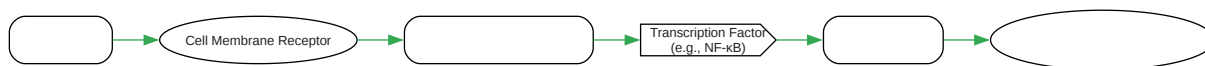
Caption: Generalized workflow for the isolation of **Corchoionol C**.

Biological Activity

Uraria crinita, the source of **Corchoionol C**, has been traditionally used for various medicinal purposes. Pharmacological studies on the extracts of U. crinita have indicated several biological activities, including antioxidant, anti-inflammatory, and osteogenic effects[2]. The plant is known to contain a variety of bioactive compounds such as flavonoids, triterpenes, and megastigmanes[2][3].

While specific studies detailing the biological activities and potential signaling pathways of **Corchoionol C** are limited, its glycoside form, Corchoionoside C, has been shown to inhibit the antigen-antibody reaction-induced histamine release from rat peritoneal exudate cells[4]. This suggests potential anti-allergic or anti-inflammatory properties that may be relevant to **Corchoionol C** as well.

Further research is required to fully elucidate the pharmacological profile and mechanism of action of **Corchoionol C**. The following diagram illustrates a hypothetical signaling pathway that could be investigated based on the known activities of related compounds.



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Caption: Hypothetical signaling pathway for **Corchoionol C**'s anti-inflammatory action.

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References

- 1. Traditional processing increases biological activities of Dendrobium officinale Kimura et. Migo in Southeast Yunnan, China - PMC [pmc.ncbi.nlm.nih.gov]
- 2. vietnamscience.vjst.vn [vietnamscience.vjst.vn]

- 3. Flavone glycosides from *Uraria crinita* | Vietnam Journal of Science, Technology and Engineering [vietnamscience.vjst.vn]
- 4. medchemexpress.com [medchemexpress.com]
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